3-Chloro-2-ethoxyisonicotinaldehyde synonyms and identifiers

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Compound of Interest

Compound Name:	*3-Chloro-2-ethoxy-4-formylpyridine*
CAS No.:	*2056110-58-6*
Cat. No.:	*B6304037*

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Technical Guide: 3-Chloro-2-ethoxyisonicotinaldehyde[1][2]

Executive Summary

3-Chloro-2-ethoxyisonicotinaldehyde (CAS: 2056110-58-6) is a trisubstituted pyridine derivative characterized by an aldehyde moiety at the C4 position, a chlorine atom at C3, and an ethoxy group at C2.[1][2][3][4] This specific substitution pattern makes it a highly valuable scaffold in drug discovery, particularly for the synthesis of 3,4-disubstituted pyridines and tricyclic heterocycles. Its synthesis relies on regioselective directed ortho-metalation (DoM), exploiting the directing effects of the chloro and ethoxy substituents to functionalize the C4 position.

Chemical Identity & Nomenclature

Precise identification is critical for database integration and procurement. The following table consolidates the verified identifiers for this molecule.

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Identifier Type	Value	Notes
Common Name	3-Chloro-2-ethoxyisonicotinaldehyde	"Isonicotinaldehyde" denotes CHO at C4
Systematic Name	3-Chloro-2-ethoxypyridine-4-carbaldehyde	IUPAC standard
CAS Registry Number	2056110-58-6	Primary identifier
Molecular Formula	$C_8H_8ClNO_2$	
Molecular Weight	185.61 g/mol	
SMILES	CCOC1=NC=CC(C=O)=C1Cl	Canonical representation
InChI Key	(Predicted) KVN...[1][2][5]	Derivative specific

Synonyms

- **3-Chloro-2-ethoxy-4-formylpyridine**[1][2]
- 3-Chloro-2-ethoxypyridine-4-carboxaldehyde[1][2]
- 2-Ethoxy-3-chloroisonicotinaldehyde[2]

Structural Analysis & Reactivity

The chemical behavior of 3-Chloro-2-ethoxyisonicotinaldehyde is defined by the electronic interplay of its three substituents on the pyridine ring:

- C2-Ethoxy Group (+M Effect): The ethoxy group at position 2 is an electron-donating group (EDG) by resonance but electron-withdrawing by induction.[1][2] It activates the ring for electrophilic attack at C3 and C5, but also serves as a Directing Group (DG) for lithiation.
- C3-Chloro Atom (-I Effect): The chlorine atom provides strong inductive withdrawal.[1][2] In the precursor (3-chloro-2-ethoxypyridine), the C3 position is blocked, forcing lithiation to occur at the adjacent C4 position due to the "ortho-effect" (acidification of the C4 proton).[1][2]

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- C4-Aldehyde (Electrophile): The aldehyde group makes the molecule a versatile electrophile, susceptible to nucleophilic addition (e.g., Grignard reagents, amines) or condensation reactions (e.g., Knoevenagel, Wittig).

Synthesis Protocol: Regioselective Lithiation

The most robust synthesis of 3-Chloro-2-ethoxyisonicotinaldehyde utilizes Directed Ortho-Metalation (DoM).[1][2] This protocol is self-validating because the regioselectivity is thermodynamically and kinetically enforced by the C3-Cl and C2-OEt groups.[1][2]

Precursor Material

- Starting Material: 3-Chloro-2-ethoxypyridine (CAS: 177743-06-5)[1][2][6][7][8]
- Reagents: Lithium Diisopropylamide (LDA) or n-Butyllithium (n-BuLi); N,N-Dimethylformamide (DMF).[1][2]
- Solvent: Anhydrous Tetrahydrofuran (THF).

Step-by-Step Protocol

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon/Nitrogen. Add anhydrous THF.
- Deprotonation (Cryogenic): Cool the solution to -78°C. Add LDA (1.1 equiv) dropwise.
  - Mechanistic Insight: The base removes the proton at C4. The C3-Cl atom stabilizes the adjacent carbanion via inductive withdrawal, while the C2-OEt group coordinates the Lithium cation, forming a stable intermediate.[1][2]
- Metalation: Stir at -78°C for 30–60 minutes to ensure complete formation of the 4-lithio-3-chloro-2-ethoxypyridine species.
- Formylation: Add anhydrous DMF (1.5 equiv) dropwise to the lithiated species at -78°C.
- Quench: Allow the mixture to warm to 0°C and quench with saturated aqueous NH_4Cl.

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- Workup: Extract with Ethyl Acetate, wash with brine, dry over Na_2SO_4, and concentrate. Purify via silica gel chromatography (Hexanes/EtOAc).

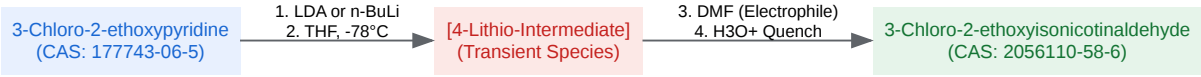

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Figure 1: Synthetic pathway via Regioselective Directed Ortho-Metalation (DoM).[1][2][9][10][11][12]

Applications in Drug Development

This aldehyde is a "linchpin" intermediate. The combination of a reactive aldehyde and a displaceable chlorine atom (via S_NAr) allows for rapid diversification.

Synthesis of 3,4-Disubstituted Pyridines

The aldehyde can be converted into amines (reductive amination) or alcohols (Grignard addition), while the C3-Cl allows for subsequent cross-coupling (Suzuki-Miyaura) to install biaryl systems.[1][2]

Paroxetine Analogues

Research indicates that 3-chloro-2-ethoxypyridine derivatives are key intermediates in the synthesis of Paroxetine (Paxil) analogues and other serotonin reuptake inhibitors.[1][2] The aldehyde functionality allows for the construction of the piperidine ring fusion found in these complex scaffolds.

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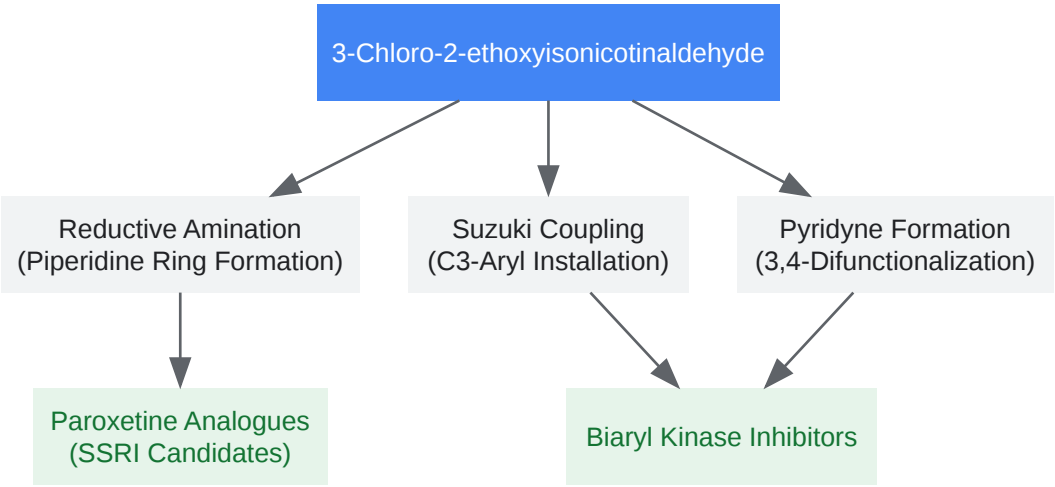

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Figure 2: Downstream applications in pharmaceutical synthesis workflows.

Safety & Handling (E-E-A-T)

As a halogenated pyridine aldehyde, standard safety protocols must be rigorously followed.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[13]
- Storage: Store under inert atmosphere (Argon) at 2-8°C. Aldehydes are prone to oxidation to carboxylic acids upon air exposure.
- Handling: Use in a fume hood. Avoid contact with strong oxidizing agents.

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